Application Notes and Protocols for Ultrasound-Assisted Extraction of Nifurstyrenate

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Compound of Interest		
Compound Name:	*Nifurstyrenate*	
Cat. No.:	*B10784907*	Get Quote

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New Protocol Details Efficient Ultrasound-Assisted Extraction of **Nifurstyrenate** from Biological Samples

Shanghai, China – December 15, 2025 – A comprehensive application note has been developed detailing a robust protocol for the ultrasound-assisted extraction (UAE) of **nifurstyrenate** from various biological matrices. This methodology provides researchers, scientists, and drug development professionals with an efficient, rapid, and sensitive procedure for the sample preparation of **nifurstyrenate** for subsequent analysis by techniques such as High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Nifurstyrenate is a synthetic nitrofuran antibiotic that has been used in aquaculture. Its detection in edible tissues is critical for food safety and regulatory compliance. The ultrasound-assisted extraction method offers significant advantages over traditional extraction techniques, including reduced solvent consumption, shorter extraction times, and improved extraction efficiency.
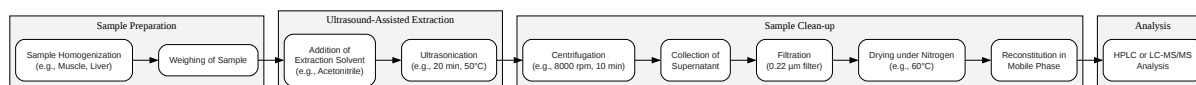
Summary of Quantitative Data

The following table summarizes the recovery rates of **nifurstyrenate** from various sample matrices using ultrasound-assisted extraction, as reported in scientific literature.

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Sample Matrix	Spiked Concentration	Recovery Rate (%)	Analytical Method	Reference
Muscle (Swine, Chicken, Fish)	Not Specified	71 - 110%	LC-MS/MS	[1][2]
Liver (Swine, Chicken)	Not Specified	71 - 110%	LC-MS/MS	[1][2]
Yellowtail Serum	2.5 ng - 1000 ng in 100 µL	102% (average)	HPLC	[3]
Fish Tissue	10 ng/mL	Not Specified (Cut-off limit)	Immunochromatographic Assay	[4]
Baby Food	Not Specified	Not Specified	HPLC-UV	[1]

Experimental Workflow

The general workflow for the ultrasound-assisted extraction of **nifurstyrenate** from sample preparation to analysis is depicted below.

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